

RTI-4229-51 hydrochloride bromopane

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Compound Focus: RTI-51 Hydrochloride

CAS No.: 1391052-88-2

Cat. No.: S1800116

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Chemical and Physical Properties

RTI-51 (also known as **RTI-4229-51** and **Bromopane**) is a semi-synthetic alkaloid belonging to the phenyltropane class of compounds, which are derived from structural modifications of cocaine [1] [2]. The following table summarizes its core identifiers and physical characteristics.

Property	Details
Systematic Name	methyl (1R,2S,3S,5S)-3-(4-bromophenyl)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate [1] [3]
CAS Number (Freebase)	135367-08-7 [4] [3]
CAS Number (Hydrochloride)	1391052-88-2 [5]
Molecular Formula (Freebase)	C ₁₆ H ₂₀ BrNO ₂ [1] [4]
Molecular Formula (Hydrochloride)	C ₁₆ H ₂₁ BrClNO ₂ [5]
Molecular Weight (Freebase)	338.24 g/mol [1] [4]

Property	Details
Molecular Weight (Hydrochloride)	374.70 g/mol [5]
Appearance (Hydrochloride)	Beige solid [5]
Solubility (Hydrochloride)	Slightly soluble in Methanol [5]
Storage	Powder: -20°C for 3 years; in solvent: -80°C for 1 year [4]

Pharmacological Profile and Mechanism of Action

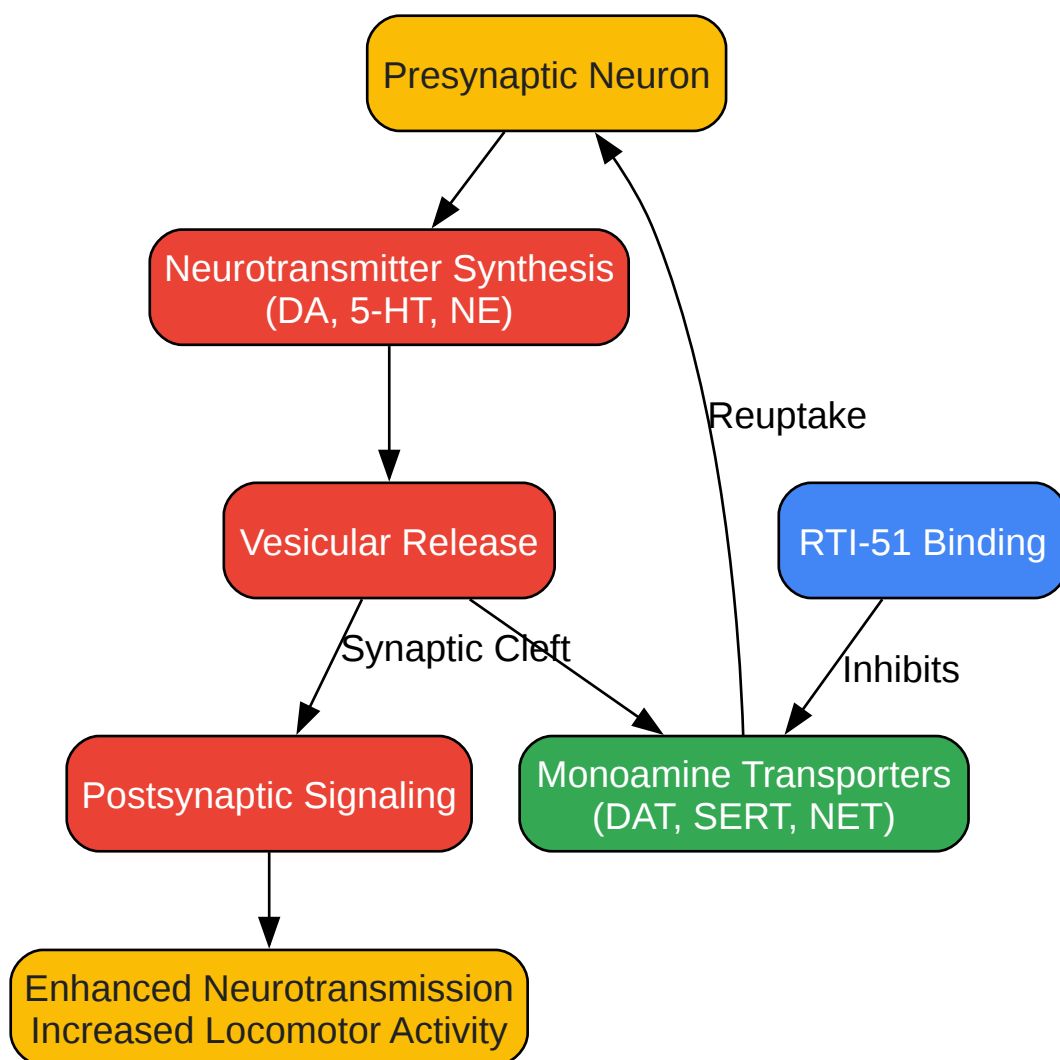
RTI-51 is a potent monoamine reuptake inhibitor, meaning it increases the levels of neurotransmitters like dopamine, serotonin, and norepinephrine in the brain by blocking their transporters [1]. Its unique profile is characterized by high potency at the dopamine transporter (DAT) with significant activity at the serotonin transporter (SERT).

Property	Details
Primary Mechanism	Monoamine reuptake inhibitor [1]
Biological Activity	Significantly enhances locomotor activity; shows potential for reducing cocaine-seeking behavior [4]
Potency Order	Dopamine Transporter (DAT) > Serotonin Transporter (SERT) > Norepinephrine Transporter (NET) [1]

The table below compares the binding affinity (K_i value in nM) of RTI-51 with other related compounds, demonstrating its high potency. Lower K_i values indicate stronger binding [1] [2].

Compound	Dopamine Transporter (DAT)	Serotonin Transporter (SERT)	Norepinephrine Transporter (NET)
RTI-51 (Bromopane)	1.8 nM	10.6 nM	37.4 nM
Cocaine	241 nM	112 nM	161 nM
RTI-31 (para- Chloro)	3.7 nM	5.0 nM	5.9 nM
RTI-55 (para- Iodo)	2.0 nM	1.7 nM	7.5 nM

This mechanism can be visualized in the following pathway diagram:



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RTI-51 inhibits monoamine transporters (DAT/SERT/NET), preventing neurotransmitter reuptake and enhancing postsynaptic signaling.

Research Applications and Experimental Use

RTI-51 is primarily used in preclinical research to study the dopamine reward system and explore potential treatments for substance use disorders [1] [4].

- **Mapping Dopamine Transporters:** The radiolabeled form of RTI-51 with Bromine-76 (^{76}Br) has been used in Positron Emission Tomography (PET) imaging studies to visualize and map the distribution of dopamine transporters in the brain [1].

- **Behavioral Studies:** In vivo studies in rodents have shown that RTI-51 significantly enhances locomotor activity. Research suggests it has a long-lasting and selective substitution effect that can reduce cocaine-seeking behavior, indicating its potential as a candidate for treating cocaine use disorder [4].

Practical Research Considerations

For researchers working with this compound, here are some key practical details:

Consideration	Description
Commercial Availability	Available as RTI-51 Hydrochloride from chemical suppliers specializing in research compounds [5] [4].
Pricing (Example)	Approximately \$460 for a 10 mg quantity [5].
Intended Use	For research purposes only. All products are intended for laboratory use and not for human consumption [4].

Summary and Key Insights

RTI-51 is a potent and selective phenyltropane with a unique balance of monoamine reuptake inhibition. Its high affinity for the dopamine transporter makes it a valuable tool for neuroimaging and behavioral pharmacology research, particularly in the context of stimulant use disorders.

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References

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